

2,3-Dichloro-4-ethoxybenzaldehyde: Proper Disposal Procedures

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Compound of Interest

Compound Name: 2,3-Dichloro-4-ethoxybenzaldehyde

Cat. No.: B7901437

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Part 1: Executive Safety Assessment

Compound Identity:

- Chemical Name: **2,3-Dichloro-4-ethoxybenzaldehyde**[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)
- CAS Number: 41827-92-3[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[5\]](#)
- Molecular Formula: C₉H₈Cl₂O₂[\[1\]](#)[\[4\]](#)
- Molecular Weight: 219.06 g/mol [\[4\]](#)

Operational Directive: This compound is a halogenated aromatic aldehyde. Unlike standard organic waste, it poses specific environmental risks (potential dioxin formation during improper combustion) and reactivity hazards (oxidation sensitivity).

IMMEDIATE ACTION CARD: SPILL RESPONSE

- Small Spill (<10g/mL): Do NOT use water. Absorb with vermiculite or sand. Scoop into a wide-mouth jar labeled "Halogenated Solid Waste."
- Large Spill: Evacuate the immediate area. Ventilate. Wear full PPE (Nitrile gloves, safety goggles, lab coat).
- Incompatibility Alert: Keep away from strong oxidizers (e.g., permanganates, peroxides) and strong bases.

Part 2: Hazard Profiling & Scientific Rationale

As researchers, we must understand why a protocol exists to follow it effectively.

The Halogen Factor (Cl-Cl)

The presence of chlorine atoms at positions 2 and 3 mandates that this chemical never enters the general organic waste stream.

- Risk: Combustion of chlorinated aromatics in non-specialized incinerators can generate polychlorinated dibenzodioxins (PCDDs) and furans.
- Protocol: Must be routed to High-Temperature Incineration (HTI) facilities equipped with scrubbers.

The Aldehyde Functionality (-CHO)

Aldehydes are susceptible to autoxidation, forming carboxylic acids (in this case, 2,3-dichloro-4-ethoxybenzoic acid).[2]

- Risk: While the acid is generally stable, the transition can generate pressure in sealed containers over long periods if peroxides form intermediates.
- Protocol: Minimize headspace in waste containers and ensure caps are vented or opened regularly if stored for extended periods (though rapid disposal is preferred).

Part 3: Step-by-Step Disposal Protocol

Phase 1: Waste Segregation (The Critical Step)

Do not mix with:

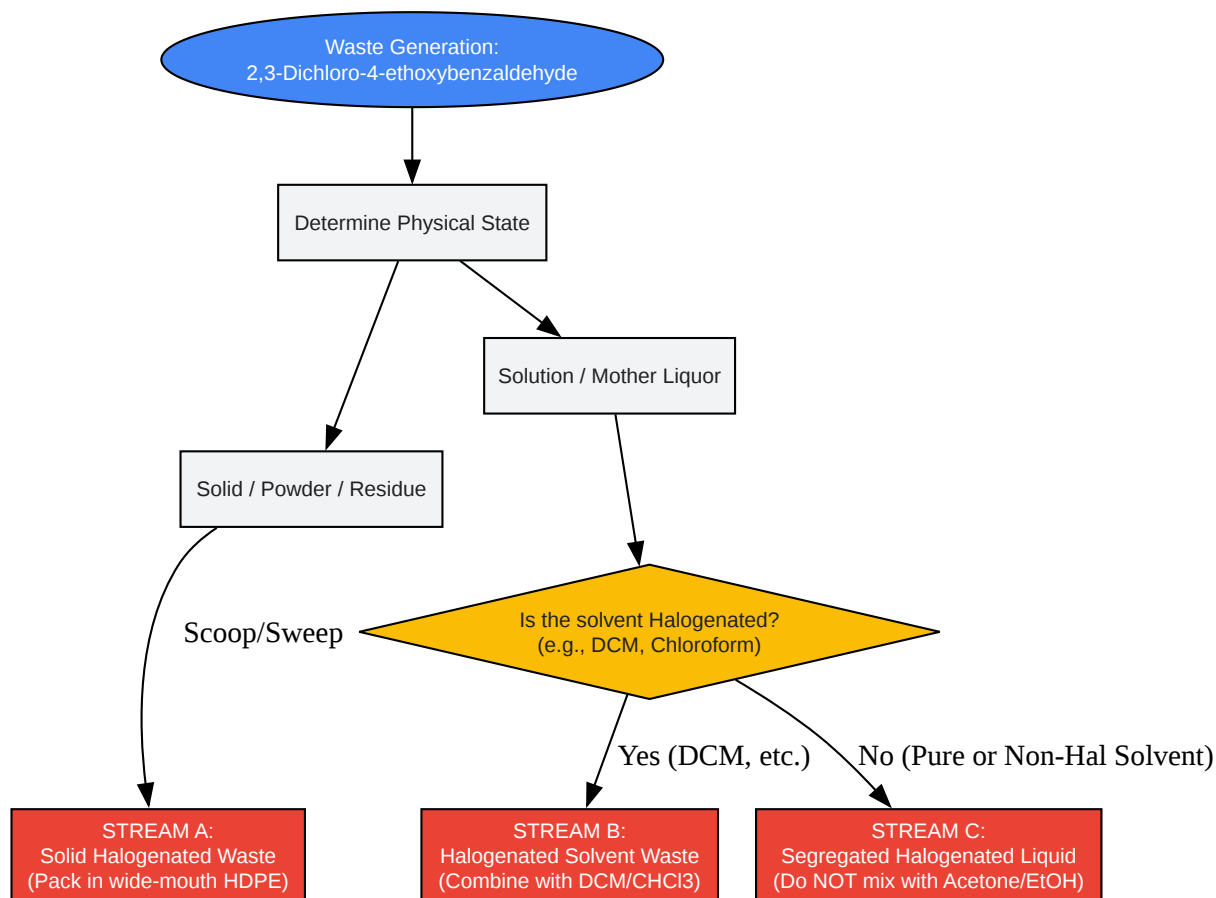
- Non-halogenated solvents (Acetone, Ethanol) – Reason: Increases disposal cost and complicates incineration.
- Oxidizers – Reason: Fire/Explosion hazard.
- Aqueous waste – Reason: Insolubility leads to biphasic mixtures that are difficult to sample.

Phase 2: Packaging & Labeling[2]

- Container: High-Density Polyethylene (HDPE) or Glass (Amber preferred). Avoid metal containers due to potential corrosion from trace acid formation.
- Labeling:
 - Primary Tag: "HAZARDOUS WASTE - HALOGENATED ORGANIC"[2]
 - Constituents: Write the full chemical name. Do not use abbreviations or structures.
 - Hazards: Check "Toxic" and "Irritant."

Phase 3: Disposal Workflow Diagram

The following logic gate ensures you select the correct waste stream based on the physical state and purity of the waste.



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Caption: Decision matrix for segregating **2,3-Dichloro-4-ethoxybenzaldehyde** waste streams to ensure regulatory compliance.

Part 4: Technical Data for Waste Manifests

When filling out your institution's hazardous waste manifest, use the following data to ensure accuracy.

Parameter	Value	Notes for Disposal
Physical State	Solid (typically)	May be liquid if impure or in solution.[2]
Water Solubility	Low / Insoluble	Do not flush down drains.
Flash Point	>100°C (Predicted)	Classified as "Combustible" rather than "Flammable" for transport.
RCRA Code	Not P-listed or U-listed	Use general code D001 (Ignitable) if in flammable solvent, or state-specific halogenated codes.[2]
EPA Waste ID	Halogenated Organic	Requires destruction efficiency >99.99%.

Part 5: References

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